

Propofol-d17 glucuronide CAS number and reference standard data

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Compound of Interest

Compound Name: Propofol-d17 [A-D-Glucuronide]

Cat. No.: B12432312

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Topic: Propofol-d17 Glucuronide: Technical Specifications and Bioanalytical Application Guide

Content Type: Technical Whitepaper / Application Guide Audience: Bioanalytical Chemists, DMPK Scientists, and Toxicologists.[1]

Executive Summary

The accurate quantification of Propofol (2,6-diisopropylphenol) and its metabolites is critical in clinical anesthesia monitoring, forensic toxicology, and pharmacokinetic (PK) profiling.[1] While Propofol itself is lipophilic and rapidly cleared, its primary Phase II metabolite, Propofol Glucuronide (PG), represents the major circulating form and a key marker for retrospective detection of exposure.[1]

Propofol-d17

-D-Glucuronide is the definitive stable isotope-labeled internal standard (SIL-IS) for this analysis.[1] Its high degree of deuteration (d17) eliminates isotopic contribution (cross-talk) from the native analyte and ensures identical extraction recovery and ionization efficiency, compensating for the significant matrix effects often observed in ESI-negative mode analysis of glucuronides.[1]

This guide provides the validated chemical data, mechanistic rationale, and step-by-step protocols for utilizing Propofol-d17 glucuronide in LC-MS/MS workflows.

Chemical Identity & Reference Data

The following specifications serve as the master data record for reference standard verification.

Parameter	Technical Specification
Chemical Name	Propofol-d17
	-D-Glucuronide
Systematic Name	(2S,3S,4S,5R,6S)-3,4,5-Trihydroxy-6-[2,6-bis(1-methylethyl-d7)-phenoxy-3,4,5-d3]oxane-2-carboxylic acid
CAS Number	1683581-05-6
Unlabeled Parent CAS	114991-26-3 (Propofol glucuronide)
Molecular Formula	
Molecular Weight	371.51 g/mol
Exact Mass	371.2746 Da
Solubility	Soluble in Methanol, DMSO, Water (slightly)
Stability	Hygroscopic; Store at -20°C. Avoid repeated freeze-thaw cycles. [1] [2] [3] [4] [5] [6]

Structural Insight: The "d17" label indicates full deuteration of the propofol aglycone moiety (), attached to a non-labeled glucuronic acid ring.[\[1\]](#) This results in a mass shift of +17 Da relative to the native metabolite (; MW 354.40).[\[1\]](#)

Mechanistic Rationale: Why d17?

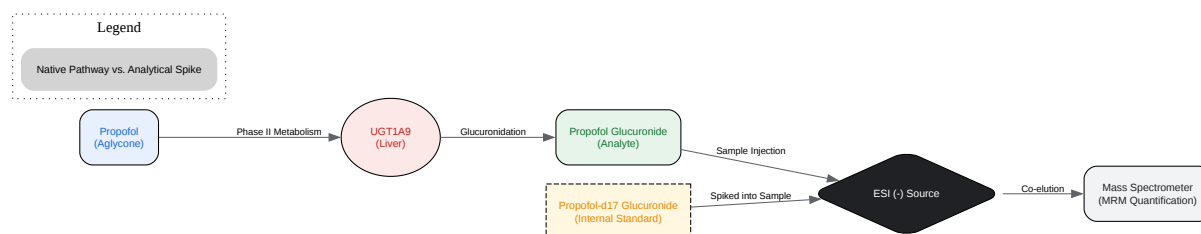
In LC-MS/MS bioanalysis, the choice of Internal Standard (IS) dictates assay precision.[\[1\]](#)

- **Mass Shift & Cross-Talk:** A d17 shift provides a wide mass window, preventing isotopic interference from the native analyte's M+17 isotopes (which are negligible).[1] Lower deuteration (e.g., d3 or d6) might suffer from overlap if concentrations are high.[1]
- **Retention Time Stability:** Deuterium labeling can slightly alter retention time (the "deuterium isotope effect").[1] However, with d17, the lipophilicity change is consistent.[1] The IS co-elutes (or elutes very closely) with the analyte, ensuring it experiences the exact same ionization suppression or enhancement from the biological matrix at that specific chromatographic moment.[1]
- **Ionization Mode:** Propofol glucuronide is analyzed in Negative Electrospray Ionization (ESI-) mode.[1] This mode is prone to matrix effects (ion suppression).[1] The d17 IS corrects for these fluctuations dynamically.

Visualization: Metabolic & Analytical Pathways

Figure 1: Propofol Metabolic Pathway & Analysis

This diagram illustrates the UGT1A9-mediated conversion of Propofol to its glucuronide and the subsequent analytical targeting.[3]



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Caption: Propofol is metabolized by UGT1A9 to Propofol Glucuronide.[\[1\]](#)[\[7\]](#) The d17 IS is spiked post-collection to normalize ESI variability.

Validated Experimental Protocol

Methodology: LC-ESI-MS/MS (Negative Mode) Matrix: Human Urine or Plasma[\[1\]](#)

A. Reagent Preparation

- Stock Solution: Dissolve 1 mg Propofol-d17 Glucuronide in 1 mL Methanol (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute Stock to 1 µg/mL in 50:50 Methanol:Water.

B. Sample Preparation (Dilute-and-Shoot for Urine)

Rationale: Glucuronides are hydrophilic and present in high concentrations in urine.[\[1\]](#)

Extensive extraction (LLE) is often unnecessary and may lead to hydrolysis.[\[1\]](#)

- Aliquot: Transfer 50 µL of urine sample to a 96-well plate.
- Spike: Add 20 µL of Working IS Solution (Propofol-d17 Glucuronide).
- Dilute: Add 430 µL of Mobile Phase A (0.1% Formic Acid in Water).
- Mix: Vortex for 30 seconds.
- Centrifuge: 3,000 x g for 5 minutes (to remove particulates).
- Inject: 5-10 µL of supernatant.

C. LC-MS/MS Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent.
- Mobile Phase A: 0.1% Formic Acid (or 5mM Ammonium Acetate) in Water.[\[1\]](#)
- Mobile Phase B: Acetonitrile.

- Gradient: 10% B to 90% B over 3 minutes.
- Flow Rate: 0.4 mL/min.

D. Mass Spectrometry Parameters (MRM)

Operate in Negative Ion Mode (ESI-).

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Propofol Glucuronide	353.2 [M-H] ⁻	175.1 (Glucuronide Frag)	30	25
Propofol-d17 Glucuronide (IS)	370.3 [M-H] ⁻	175.1 (Glucuronide Frag)	30	25

Note on Transitions: The transition to m/z 175 represents the glucuronide moiety. Since the d17 label is on the propofol ring, the glucuronide fragment (175) remains unlabeled and identical for both analyte and IS.^[1] This is a common and accepted transition for glucuronide conjugates when the aglycone fragment signal is weak or unstable.

Data Interpretation & Troubleshooting

Linearity & Range

- Dynamic Range: Typically 10 – 10,000 ng/mL in urine.
- Curve Fit: Linear (weighting) using the area ratio of Analyte/IS.^[1]

Troubleshooting "In-Source Fragmentation"

Propofol glucuronide is thermally labile.^[1]

- Symptom: Detection of Propofol parent mass (m/z 177/178) in the glucuronide channel.^[1]

- Fix: Lower the Desolvation Temperature (keep < 450°C) and reduce Cone Voltage. Ensure the IS (m/z 370) maintains a consistent response; if IS signal drops, matrix suppression is high—consider further dilution (1:20).

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